

# A Comprehensive Technical Guide to the Physical Properties of Dimethyl Heptanedioate

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## Compound of Interest

Compound Name: Heptanedioate

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This technical guide provides a detailed overview of the core physical properties of dimethyl **heptanedioate** (CAS No: 1732-08-7), also known as dimethyl pimelate. The information herein is curated for professionals in research and development, offering precise data, experimental methodologies, and logical workflows for the characterization of this compound.

## Core Physical Properties

Dimethyl **heptanedioate** is the dimethyl ester of the seven-carbon dicarboxylic acid, pimelic acid. It presents as a clear, colorless liquid.<sup>[1]</sup> The following tables summarize its key physical and chemical properties.

**Table 1: General and Molar Properties**

Property	Value	Source(s)
Molecular Formula	C9H16O4	[1][2][3][4]
Molecular Weight	188.22 g/mol	[1][2][3][5]
Appearance	Clear, colorless liquid	[1][6][7]

**Table 2: Thermal Properties**

Property	Value	Conditions	Source(s)
Melting Point	-21 °C	[2][6]	
Boiling Point	121-122 °C	at 11 mmHg	[1][6][7]
Flash Point	>230 °F (>110 °C)	[6]	

**Table 3: Optical and Physical Properties**

Property	Value	Conditions	Source(s)
Density	1.041 g/mL	at 25 °C	[1][6][7]
Refractive Index (n <sub>20/D</sub> )	1.431	at 20 °C	[1][2][6][7]
Vapor Pressure	6.13 Pa	at 25 °C	[6][7]

**Table 4: Solubility Profile**

Solvent	Solubility	Source(s)
Water	Slightly soluble	[6][7]
Ethanol	Soluble	[6][7]
Benzene	Soluble	[6][7]
Ether	Soluble	[6][7]

## Experimental Protocols for Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid esters such as dimethyl **heptanedioate**.

### Determination of Boiling Point (Micro-method)

The boiling point of a small sample of a liquid can be determined using a Thiele tube apparatus.[8]

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), rubber band, heating mantle or Bunsen burner, and mineral oil.
- Procedure:
  - A small amount of dimethyl **heptanedioate** (approximately 0.5 mL) is placed into the Durham tube.[\[8\]](#)
  - A capillary tube, sealed at the upper end, is placed open-end down into the liquid in the Durham tube.[\[8\]](#)
  - The Durham tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[8\]](#)
  - The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is immersed.[\[8\]](#)
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.[\[8\]](#)
  - As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.[\[8\]](#)
  - Heating is discontinued, and the apparatus is allowed to cool slowly.
  - The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[8\]](#)

## Determination of Density

The density of a liquid can be accurately measured using a pycnometer or by direct mass and volume measurements.

- Apparatus: Pycnometer (specific gravity bottle) of a known volume, analytical balance, and a constant temperature water bath.
- Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with dimethyl **heptanedioate**, ensuring no air bubbles are present, and placed in a constant temperature bath (e.g., 25 °C) until thermal equilibrium is reached.
- The volume is adjusted precisely to the calibration mark, and any excess liquid is carefully removed from the outside.
- The mass of the pycnometer filled with the liquid is determined.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.<sup>[9]</sup>

## Determination of Refractive Index

The refractive index is a measure of how much light bends when it passes through the substance and is a valuable physical constant for liquid identification.

- Apparatus: Abbe refractometer, constant temperature water circulator, and a light source (typically a sodium lamp, D-line at 589 nm).
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
  - The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
  - A few drops of dimethyl **heptanedioate** are placed on the surface of the lower prism.
  - The prisms are closed and locked. The instrument is connected to a circulating water bath set to a constant temperature (e.g., 20 °C).
  - The light source is positioned, and while looking through the eyepiece, the handwheel is adjusted until the light and dark fields are visible.

- The compensator knob is turned to eliminate any color fringe at the boundary, creating a sharp line.
- The handwheel is further adjusted to center the dividing line on the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.

## Determination of Melting Point

For a substance that is liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies.

- Apparatus: Small test tube, thermometer, a cooling bath (e.g., ice-salt mixture or a cryostat), and a stirring rod.
- Procedure:
  - A sample of dimethyl **heptanedioate** is placed in a small test tube.
  - A thermometer is immersed in the liquid, ensuring the bulb is fully covered but not touching the bottom of the test tube.
  - The test tube is placed in the cooling bath and the sample is stirred gently and continuously.
  - The temperature is recorded at regular intervals as the substance cools.
  - The melting point is the temperature at which the liquid solidifies, which is typically observed as a plateau in the cooling curve (temperature remains constant) as the latent heat of fusion is released.

## Determination of Solubility

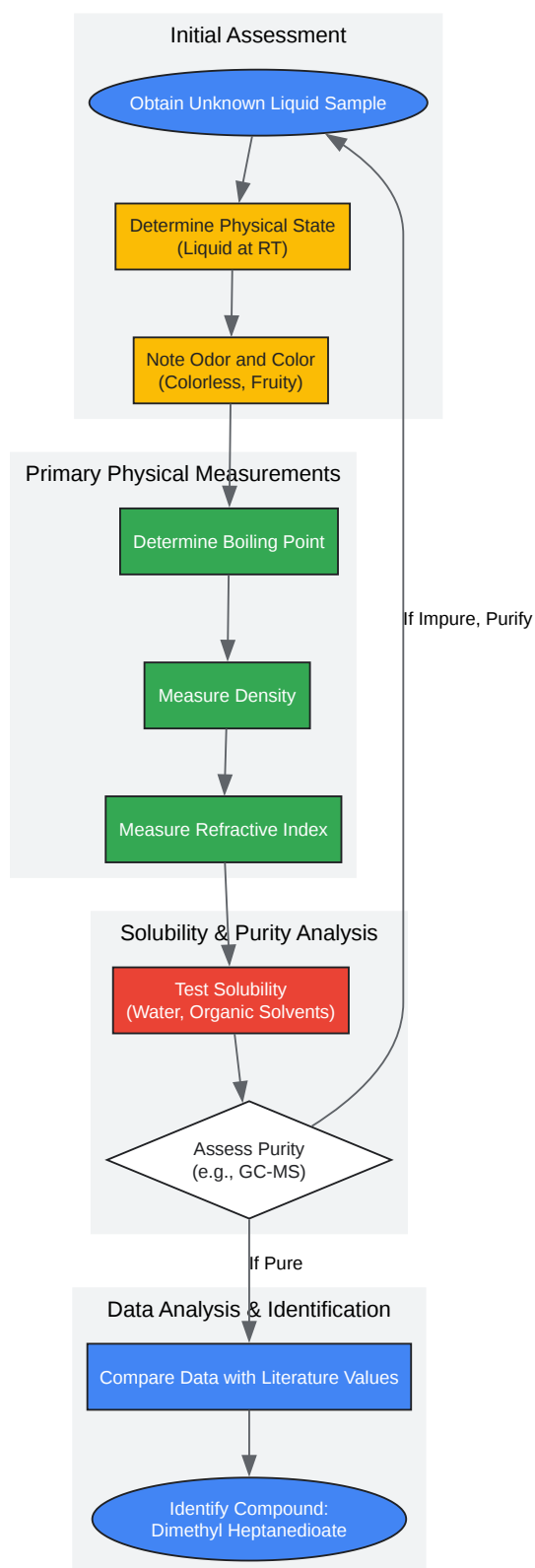
A qualitative assessment of solubility is performed by observing the miscibility of the solute in various solvents.

- Apparatus: Small test tubes, vortex mixer (optional), and a graduated pipette.

- Procedure:
  - Approximately 0.1 mL of dimethyl **heptanedioate** is placed in a small test tube.
  - A small volume (e.g., 2 mL) of the solvent (water, ethanol, etc.) is added.[\[10\]](#)
  - The test tube is shaken vigorously for a minute to ensure thorough mixing.[\[10\]](#)
  - The mixture is allowed to stand and observed.
  - Soluble: A single, clear liquid phase is observed.
  - Slightly Soluble: The mixture may appear cloudy, or a small amount of a second phase may be present.
  - Insoluble: Two distinct liquid layers are observed, or the solute remains as a separate phase.

## Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical characterization of an unknown liquid organic compound like dimethyl **heptanedioate**.



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Caption: Workflow for the physical characterization of an organic liquid.

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